

Application Notes and Protocols: Ethyl 3-methylpentanoate in Fragrance Compositions

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Compound of Interest

Compound Name: Ethyl 3-methylpentanoate

Cat. No.: B1332351

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Introduction

Ethyl 3-methylpentanoate is a versatile ester that contributes a vibrant and multifaceted fruity character to fragrance compositions. Its olfactory profile, reminiscent of pineapple with natural and tropical undertones, makes it a valuable ingredient for creating a wide range of scents.^[1]^[2] This document provides detailed application notes, experimental protocols, and quantitative data to guide researchers and perfumers in the effective use of **Ethyl 3-methylpentanoate**.

Olfactory Profile and Applications

Ethyl 3-methylpentanoate possesses a distinct fruity aroma, most notably characterized by notes of pineapple.^[1]^[2] Its scent is often described as natural and tropical, making it a popular choice for imparting a fresh and juicy quality to fragrances.

Applications:

- **Fruity Fragrances:** It is a key component in the creation of apple and pineapple accords, as well as other fruit-forward fragrance profiles.^[2]
- **Fine Fragrances:** Perfumers utilize **Ethyl 3-methylpentanoate** to introduce complexity and a sparkling top note to fine fragrance compositions.

- **Personal Care Products:** This ester is incorporated into the fragrance formulations of various personal care items, including lotions, soaps, and shampoos, to provide a pleasant and fresh scent.^[3]

Quantitative Data

The following table summarizes key quantitative data for **Ethyl 3-methylpentanoate**, providing a basis for its application in fragrance formulations.

| Parameter | Value | Source |
|-------------------------|--|----------------|
| Recommended Usage Level | Up to 5.0% in the fragrance concentrate | ^[2] |
| Odor Threshold | Data not available in the public domain. A protocol for determination is provided below. | |
| Flash Point | 45 °C (113 °F) | ^[2] |
| Boiling Point | 155-156 °C | ^[1] |
| Molecular Weight | 144.21 g/mol | ^[3] |

Experimental Protocols

Protocol 1: Sensory Evaluation of Ethyl 3-methylpentanoate

This protocol outlines a method for the sensory evaluation of **Ethyl 3-methylpentanoate** to characterize its odor profile and intensity.

Objective: To systematically evaluate and describe the olfactory characteristics of **Ethyl 3-methylpentanoate**.

Materials:

- **Ethyl 3-methylpentanoate** (high purity)

- Ethanol (perfumer's grade, odorless)
- Glass beakers and stirring rods
- Volumetric flasks and pipettes
- Odor-free smelling strips (blotters)
- A panel of at least 5 trained sensory assessors
- Controlled environment with neutral odor and adequate ventilation

Procedure:

- Sample Preparation:
 - Prepare a 10% solution of **Ethyl 3-methylpentanoate** in ethanol.
 - Prepare further dilutions of 5% and 1% in ethanol to evaluate the odor at different concentrations.
- Evaluation:
 - Dip a smelling strip into each solution, ensuring the same depth and duration for each.
 - Present the coded, randomized smelling strips to the sensory panel.
 - Panelists should evaluate the odor at different time intervals: immediately after dipping (top note), after 5 minutes (heart note), and after 30 minutes (dry-down).
- Data Collection:
 - Panelists should describe the odor using a standardized fragrance vocabulary (e.g., fruity, pineapple, sweet, green, waxy).
 - Panelists should rate the intensity of the odor on a scale from 1 (very weak) to 9 (very strong).
- Data Analysis:

- Compile the descriptions and intensity ratings from all panelists.
- Analyze the data to create a comprehensive olfactory profile of **Ethyl 3-methylpentanoate** at different concentrations and time points.

Protocol 2: Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

This protocol details the GC-MS analysis of a fragrance composition containing **Ethyl 3-methylpentanoate** to quantify its concentration.

Objective: To identify and quantify **Ethyl 3-methylpentanoate** in a complex fragrance mixture.

Materials and Equipment:

- Gas chromatograph coupled with a mass spectrometer (GC-MS)
- Capillary column suitable for fragrance analysis (e.g., DB-1 or equivalent)[\[4\]](#)
- Helium carrier gas
- Fragrance sample containing **Ethyl 3-methylpentanoate**
- **Ethyl 3-methylpentanoate** standard (high purity)
- Solvent (e.g., ethanol or hexane)
- Autosampler vials and syringes

GC-MS Parameters:

| Parameter | Setting |
|--------------------------|---|
| Injector Temperature | 250 °C |
| Injection Mode | Split (e.g., 50:1) |
| Carrier Gas | Helium at a constant flow of 1.0 mL/min |
| Oven Temperature Program | Initial 50 °C for 2 min, ramp at 5 °C/min to 250 °C, hold for 5 min |
| MS Transfer Line Temp | 280 °C |
| Ion Source Temperature | 230 °C |
| Mass Range | 40-400 amu |

Procedure:

- Standard Preparation: Prepare a series of standard solutions of **Ethyl 3-methylpentanoate** in the chosen solvent at known concentrations.
- Sample Preparation: Dilute the fragrance sample in the same solvent to an appropriate concentration for GC-MS analysis.
- Analysis:
 - Inject the standard solutions to create a calibration curve.
 - Inject the diluted fragrance sample.
- Data Analysis:
 - Identify the peak corresponding to **Ethyl 3-methylpentanoate** based on its retention time and mass spectrum.
 - Quantify the concentration of **Ethyl 3-methylpentanoate** in the sample by comparing its peak area to the calibration curve.

Protocol 3: Accelerated Stability Testing

This protocol describes an accelerated stability test to evaluate the performance of **Ethyl 3-methylpentanoate** in a finished fragrance product.^[5]^[6]

Objective: To assess the stability of a fragrance formulation containing **Ethyl 3-methylpentanoate** under stressed conditions.

Materials:

- Finished fragrance product (e.g., an eau de toilette) containing **Ethyl 3-methylpentanoate**, packaged in its final container.
- Control sample of the same product stored at room temperature in the dark.
- Temperature and humidity-controlled stability chambers.
- UV light exposure chamber.

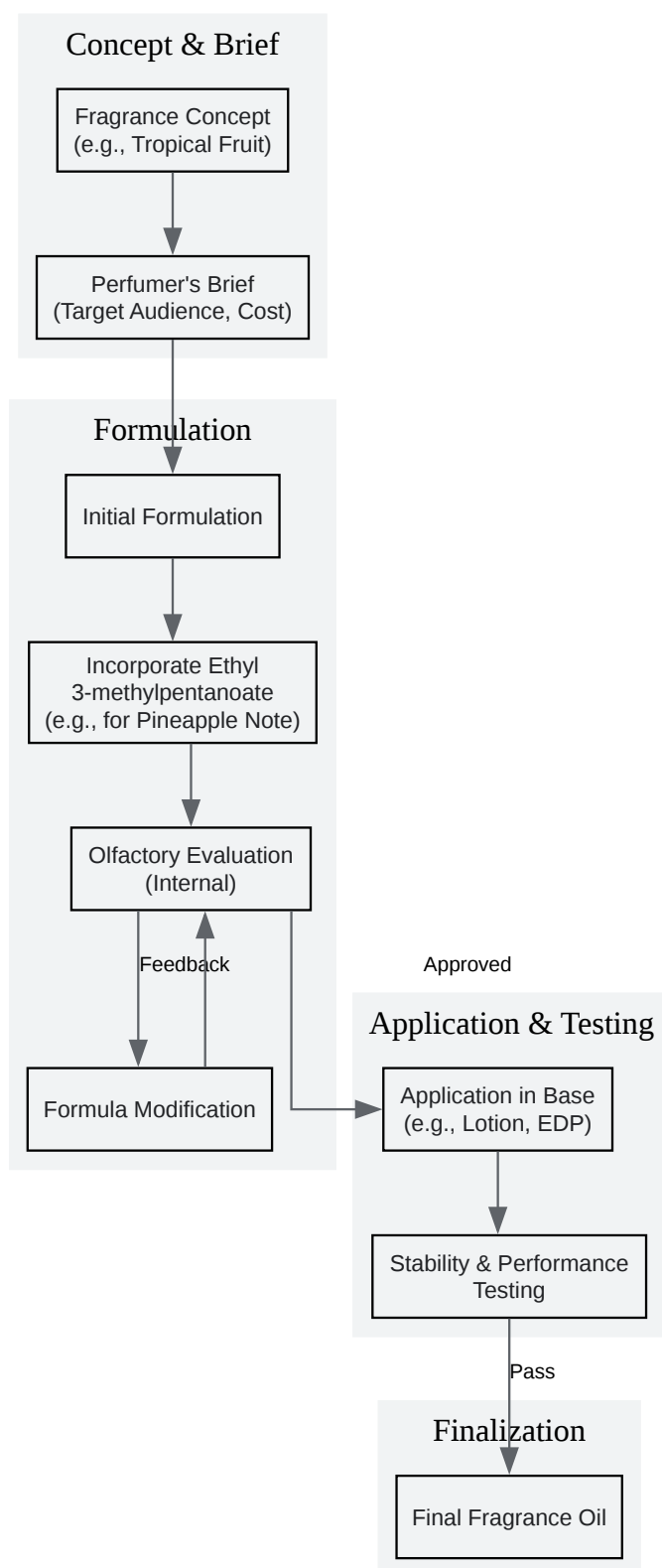
Procedure:

- Sample Storage:
 - Place samples in a stability chamber at elevated temperature (e.g., 40°C) and controlled humidity for a period of 1, 2, and 3 months.^[5]
 - Expose samples to cycles of freezing and thawing (e.g., 24 hours at -10°C followed by 24 hours at 25°C) for several cycles.
 - Place samples in a UV light exposure chamber to simulate exposure to sunlight.
- Evaluation:
 - At each time point, evaluate the samples for any changes in color, clarity, and odor compared to the control sample.
 - Conduct sensory evaluation of the odor profile as described in Protocol 1.
 - Perform GC-MS analysis as described in Protocol 2 to quantify any degradation of **Ethyl 3-methylpentanoate**.

- Data Analysis:
 - Document any observed changes in the physical and olfactory properties of the fragrance.
 - Compare the concentration of **Ethyl 3-methylpentanoate** in the stressed samples to the control to determine the extent of degradation.

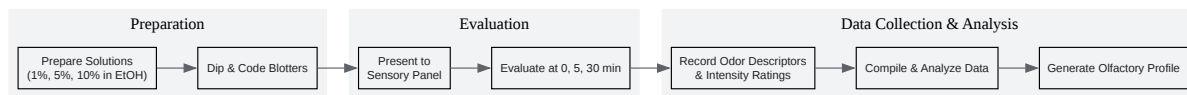
Visualizations

The following diagrams illustrate key workflows related to the application of **Ethyl 3-methylpentanoate** in fragrance compositions.



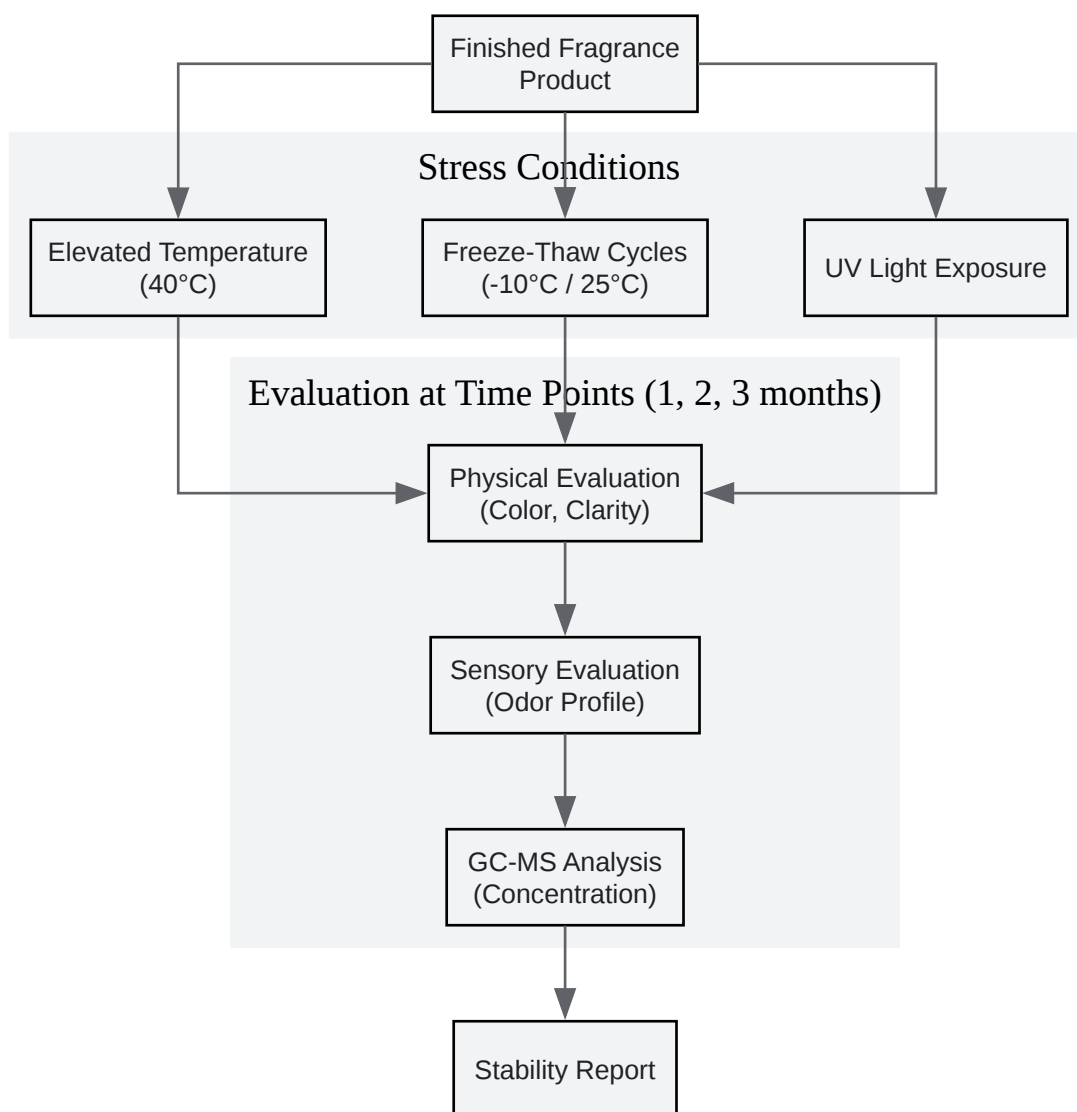
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Caption: Fragrance Development Workflow.



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Caption: Sensory Evaluation Protocol.



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Caption: Accelerated Stability Testing Workflow.

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